

# Essential Safety and Operational Guide for Handling Azido-C6-OH

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Azido-C6-OH** (6-azidohexan-1-ol). Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risks associated with this chemical.

### **Chemical and Safety Data Summary**

The following table summarizes the key chemical and safety information for Azido-C6-OH.





Property	Value	
Chemical Name	6-azidohexan-1-ol	
Synonyms	Azido-C6-OH, 6-Azido-1-hexanol	
CAS Number	146292-90-2	
Molecular Formula	C <sub>6</sub> H <sub>13</sub> N <sub>3</sub> O	
Molecular Weight	143.19 g/mol	
Appearance	Colorless to light yellow/orange clear liquid[1][2]	
Purity	>98.0% (GC)[1]	
GHS Hazard Statements	H302 (Harmful if swallowed), H332 (Harmful if inhaled)[3]	
GHS Precautionary Statements	P261, P270, P271, P301+P312, P304+P340, P330, P501[3]	
Storage Temperature	2°C - 8°C or Frozen (-20°C)[3][4][5]	
Incompatible Materials	Strong oxidizing agents, strong acids, heavy metals, brass, copper	

## **Personal Protective Equipment (PPE)**

Strict adherence to the following PPE protocols is mandatory when handling Azido-C6-OH.



Protection Type	Required PPE	Specifications & Rationale
Eye & Face	Safety Goggles & Face Shield	Tightly fitting chemical splash goggles are required. A full-face shield must be worn over the goggles, especially when there is a risk of splashing.
Hand	Chemical-Resistant Gloves	Nitrile gloves are a suitable choice for incidental contact. For prolonged handling or immersion, consider heavierduty gloves and consult the glove manufacturer's resistance chart. Always inspect gloves before use.
Body	Flame-Resistant Laboratory Coat & Chemical Apron	A flame-resistant lab coat should be worn and fully buttoned. A chemical-resistant apron should be worn over the lab coat to provide an additional layer of protection against spills.
Respiratory	Respirator (if necessary)	All handling of Azido-C6-OH should be performed in a certified chemical fume hood. If there is a risk of inhalation exposure, a properly fitted respirator with an appropriate cartridge should be used.
Foot	Closed-Toe Shoes	Full-coverage, chemical- resistant footwear is required to protect against spills.



## Operational Plan: Step-by-Step Handling Procedures

#### 1. Preparation:

- Designated Area: All work with Azido-C6-OH must be conducted in a designated area within a certified chemical fume hood.
- Clear Workspace: Ensure the work area is clean and free of incompatible materials, especially strong acids, oxidizing agents, and metals.
- Assemble Equipment: Gather all necessary equipment, including non-metal spatulas and stir bars, before handling the chemical.
- Review SDS: Before starting any procedure, thoroughly review the Safety Data Sheet (SDS) for Azido-C6-OH.

#### 2. Handling:

- Personal Protective Equipment: Don all required PPE as outlined in the table above.
- Weighing and Transferring: Use only non-metallic (e.g., plastic or ceramic) spatulas and tools
  to handle Azido-C6-OH to avoid the formation of shock-sensitive metal azides.
- Controlled Environment: Maintain a controlled environment, avoiding heat, friction, and shock.
- Solution Preparation: When preparing solutions, add **Azido-C6-OH** slowly to the solvent.

#### 3. In Case of a Spill:

- Evacuate: If a significant spill occurs, evacuate the immediate area and alert others.
- Ventilate: Ensure the area is well-ventilated.
- Containment: For small spills, absorb the material with an inert absorbent (e.g., vermiculite, sand).



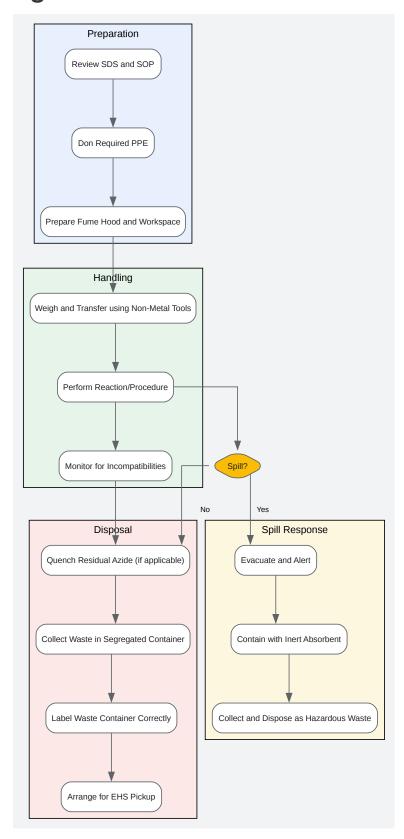
- Collection: Carefully collect the absorbed material into a clearly labeled, sealed container for hazardous waste disposal.
- Decontamination: Decontaminate the spill area with an appropriate solvent, followed by soap and water.

## **Disposal Plan**

- 1. Waste Collection:
- Segregated Waste: All Azido-C6-OH waste, including contaminated consumables (e.g., pipette tips, gloves, paper towels), must be collected in a dedicated, clearly labeled hazardous waste container.
- Avoid Mixing: Do not mix azide waste with other chemical waste streams, particularly acidic
  waste, to prevent the formation of highly toxic and explosive hydrazoic acid.
- 2. Deactivation/Quenching (for residual amounts in reaction vessels):
- Procedure: This procedure should be performed in a fume hood with appropriate PPE.
- Cooling: Cool the reaction mixture containing residual azide in an ice bath.
- Destruction: Slowly add a reducing agent, such as a solution of sodium nitrite, while stirring.
   Alternatively, triphenylphosphine can be used to convert the azide to a more stable phosphazide.
- Verification: After the reaction is complete, test for the presence of residual azides before neutralization and disposal.
- 3. Final Disposal:
- Labeling: Ensure the waste container is properly labeled with "Hazardous Waste," the full chemical name ("6-azidohexan-1-ol"), and any other components of the waste mixture.
- Institutional Procedures: Follow your institution's specific procedures for the disposal of hazardous chemical waste. Contact your Environmental Health and Safety (EHS) department for guidance.



## Safe Handling Workflow for Azido-C6-OH



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Caption: Workflow for the safe handling of Azido-C6-OH.

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